

Sodium Methanethiolate: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Sodium methanethiolate

Cat. No.: B127743

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium methanethiolate (CH_3SNa), also known as sodium thiomethoxide, is a potent nucleophile and a valuable reagent in organic synthesis, particularly in the pharmaceutical and chemical industries.^{[1][2][3]} It is primarily utilized for the introduction of methylthio groups, the synthesis of various sulfur-containing compounds, and in demethylation reactions.^{[1][4][5]} Despite its utility, **sodium methanethiolate** is a hazardous chemical that requires strict adherence to safety and handling protocols to minimize risks in a laboratory setting.^{[1][2]} This guide provides an in-depth overview of the essential safety precautions, handling procedures, and emergency responses for the safe use of **sodium methanethiolate** in a research and development environment.

Chemical and Physical Properties

Sodium methanethiolate is a white to off-white, hygroscopic solid with a strong, unpleasant odor reminiscent of rotten eggs or garlic.^{[1][6]} It is highly reactive and sensitive to air and moisture.^{[2][6]} Hydrolysis of **sodium methanethiolate**, for instance in humid air, releases methanethiol, a toxic and flammable gas.^{[1][6]}

Table 1: Physical and Chemical Properties of **Sodium Methanethiolate**

Property	Value	Reference(s)
CAS Number	5188-07-8	[1][2]
Molecular Formula	CH ₃ NaS	[1][2]
Molecular Weight	70.09 g/mol	[2][6]
Appearance	White to off-white solid	[1][6]
Odor	Strong, unpleasant	[1][6]
Melting Point	88–90 °C (190–194 °F; 361–363 K)	[1]
Flash Point	27 °C (for 15 wt% aqueous solution)	[2][6]
Solubility	Soluble in water and polar organic solvents	[1]
Density	1.43 g/cm ³	[1]

Hazard Identification and Classification

Sodium methanethiolate is classified as a hazardous substance with multiple risk factors. It is crucial to understand these hazards to implement appropriate safety measures.

Table 2: GHS Hazard Classification for **Sodium Methanethiolate**

Hazard Class	Category	Hazard Statement
Flammable Solids	1	H228: Flammable solid
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	1A	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Source: ECHEMI Safety Data Sheet

Safety and Handling Precautions

Due to its hazardous nature, handling **sodium methanethiolate** requires a controlled environment and strict adherence to safety protocols.

Engineering Controls

- **Fume Hood:** All work with **sodium methanethiolate**, both in solid form and in solution, must be conducted in a well-ventilated chemical fume hood to minimize inhalation exposure.^[1]
- **Inert Atmosphere:** Due to its air and moisture sensitivity, handling and storage under an inert atmosphere (e.g., nitrogen or argon) is recommended, especially for the solid form.^{[2][6]}
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible in the immediate work area.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **sodium methanethiolate**.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Specification	Reference(s)
Eyes/Face	Safety Goggles and Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards, and an 8-inch minimum face shield.	[1][7]
Skin	Gloves and Protective Clothing	Chemical-resistant gloves (e.g., nitrile, neoprene) and flame-retardant, chemical-impermeable lab coat or coveralls.	[1][7]
Respiratory	Respirator	A full-face respirator with an appropriate cartridge (e.g., ABEK filter) should be used if exposure limits are exceeded or if dust/vapors are generated.	[7][8]

Safe Handling Practices

- **Avoid Contact:** Avoid all personal contact, including inhalation of dust or vapors and contact with skin and eyes.[9]
- **Grounding and Bonding:** To prevent static discharge, which can be an ignition source, ground and bond containers and receiving equipment during transfer.[7]
- **Use Non-Sparking Tools:** Employ non-sparking tools when handling the solid material to prevent ignition.[7]

- Weighing: If weighing the solid, do so in a glove box or under an inert atmosphere to prevent exposure and reaction with air and moisture.
- Solutions: When preparing solutions, slowly add the solid to the solvent to control any exothermic reactions.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.^[7]^[8]

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage

- Conditions: Store in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.^[1]
- Container: Keep the container tightly closed and under an inert atmosphere.^[7]
- Incompatibilities: Store away from acids, oxidizing agents, and moisture. Contact with acids liberates toxic and flammable methanethiol gas.^[1]

Disposal

- Waste Classification: **Sodium methanethiolate** and its containers are considered hazardous waste.
- Procedure: Dispose of contents and container in accordance with local, regional, and national regulations. Do not mix with other waste. Uncleaned containers should be treated as the product itself.^[7]^[8]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **sodium methanethiolate**.

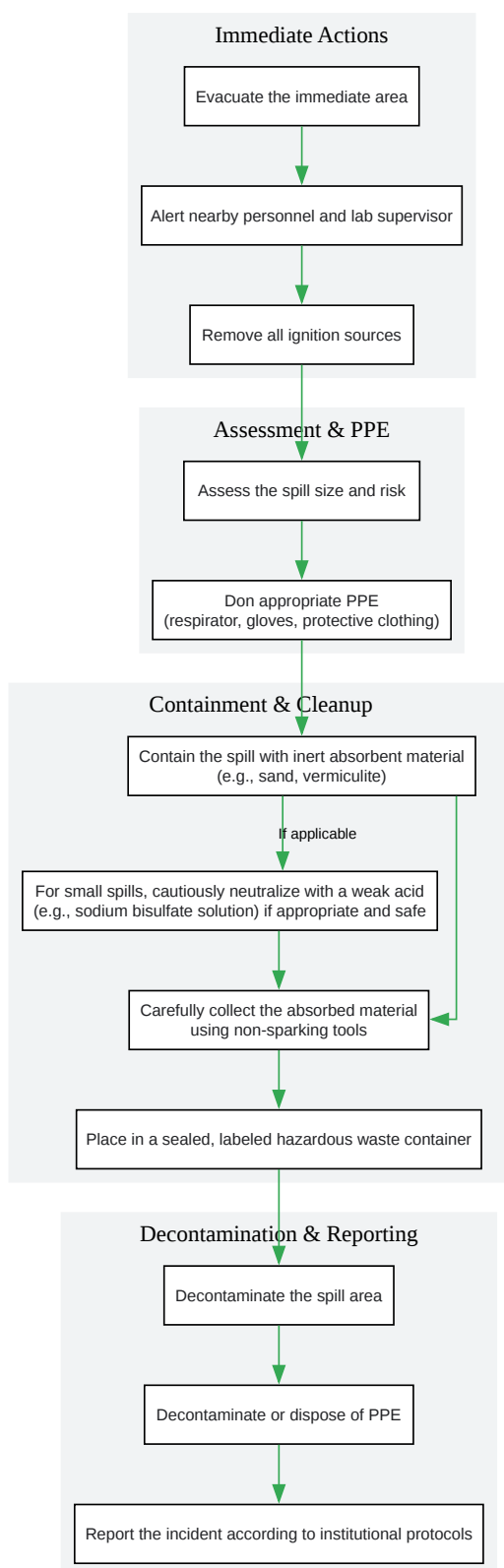
First Aid Measures

Table 4: First Aid for **Sodium Methanethiolate** Exposure

Exposure Route	First Aid Instructions	Reference(s)
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration (do not use mouth-to-mouth). If breathing is difficult, administer oxygen. Seek immediate medical attention.	[1][7]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with running water for at least 15-20 minutes. Seek immediate medical attention.	[1][7][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][7][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[7][8]

Spill and Leak Response

A spill of **sodium methanethiolate** requires a prompt and careful response.



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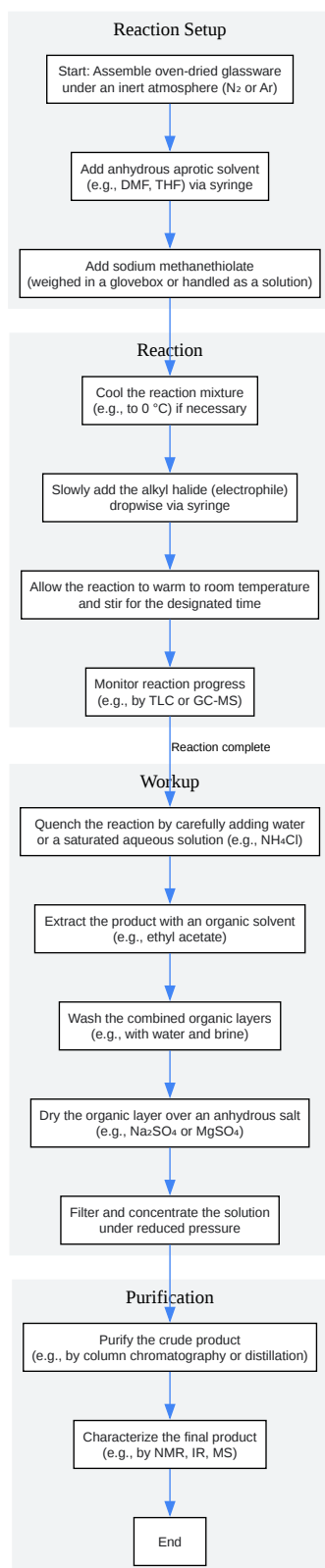
Caption: Workflow for responding to a **sodium methanethiolate** spill.

Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam for small fires. For large fires, use water spray, fog, or foam.[\[9\]](#)
- Hazards from Combustion: Thermal decomposition can produce toxic sulfur oxides.[\[10\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Experimental Protocol: A Representative Workflow

Sodium methanethiolate is a strong nucleophile commonly used in S_N2 reactions, such as the synthesis of methyl thioethers from alkyl halides. The following is a generalized workflow for such a reaction.



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Caption: Generalized workflow for a nucleophilic substitution reaction.

Detailed Methodologies:

While a generic workflow is provided, specific experimental conditions can vary significantly. For instance, in the demethylation of nucleoside dimethyl phosphonate esters, sodium ethanethiolate (a related nucleophile) is reacted with the starting material in anhydrous DMF at 100 °C for an extended period (30-48 hours) under an argon atmosphere. The workup involves removing the solvent, dissolving the residue in water, washing with an organic solvent, and then purifying the aqueous phase. This highlights the importance of consulting specific literature procedures for the reaction being performed.

Toxicological Information

Sodium methanethiolate is acutely toxic if swallowed.[8] It is corrosive and can cause severe skin burns and eye damage.[8][11] Inhalation may cause irritation to the respiratory tract.[1] Long-term health effects are not well-studied, but it is not currently classified as a carcinogen by IARC or the EPA.[1]

Table 5: Acute Toxicity Data

Route	Species	Value	Reference(s)
Oral	Rat	LD50: 109-116 mg/kg	[8][11]
Dermal	Rabbit	LD50: > 84.8 mg/kg-bw	[11]
Inhalation	Rat	LC50 (of methanethiol): 675 ppm (4 hours)	[11]

Conclusion

Sodium methanethiolate is a valuable but hazardous reagent that demands respect and careful handling. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to safe work practices, researchers can mitigate the risks associated with its use. A thorough understanding of its properties, hazards, and emergency procedures is paramount for ensuring a safe laboratory environment for all

personnel. Always consult the Safety Data Sheet (SDS) before using this chemical and follow all institutional safety guidelines.

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